Technical Guide: Solubility Profile & Purification Strategy for Dimethyl 4-methoxyisophthalate

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Compound of Interest

Compound Name:	*Dimethyl 4-methoxyisophthalate*
CAS No.:	*22955-73-3*
Cat. No.:	*B1581115*

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Executive Summary

Dimethyl 4-methoxyisophthalate (CAS 22955-73-3), also known as dimethyl 4-methoxybenzene-1,3-dicarboxylate, is a critical intermediate in the synthesis of serine protease inhibitors and anticoagulant pharmaceuticals.[1][2] Its solubility profile is the governing factor in optimizing reaction kinetics (nucleophilic substitutions) and downstream purification (crystallization).[1]

This guide provides a comprehensive physicochemical profile, a qualitative solubility landscape based on structural analogs and synthesis data, and a rigorous, self-validating protocol for determining precise thermodynamic solubility parameters.[1] It is designed to empower researchers to transition from empirical observation to predictive process control.[1]

Physicochemical Identity & Profile

Understanding the solute's intrinsic properties is the first step in predicting solvent interaction.[1] The 4-methoxy substitution on the isophthalate core introduces electron-donating character and slight asymmetry, influencing crystal lattice energy and solvation enthalpy.[1]

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Parameter	Value / Description	Source Validation
Chemical Name	Dimethyl 4-methoxyisophthalate	IUPAC
CAS Number	22955-73-3	Chemical Abstracts Service
Molecular Formula	$C_{11}H_{12}O_5$	Stoichiometry
Molecular Weight	224.21 g/mol	Calculated
Physical State	White Crystalline Solid	Experimental Observation
Melting Point	93 – 97 °C	[1, 2]
Boiling Point	~331.6 °C (at 760 mmHg)	Predicted [2]
Density	1.184 g/cm³	Predicted [2]
LogP (Predicted)	~1.27	Hydrophobicity Index [2]

Solubility Landscape: Qualitative & Semi-Quantitative Analysis

Based on synthesis workflows and structural homology with dimethyl isophthalate (DMI), the solubility behavior of **Dimethyl 4-methoxyisophthalate** follows a "polar-aprotic preferred" and "alcohol-soluble" trend.[1]

Solvent Compatibility Matrix[1]

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Solvent Class	Representative Solvents	Solubility Status	Mechanistic Insight
Alcohols	Methanol, Ethanol	High (Hot), Moderate (Cold)	Primary solvents for recrystallization.[1] Solute-solvent H-bonding with ester oxygens facilitates dissolution at higher .[1]
Esters	Ethyl Acetate	High	"Like dissolves like." Excellent for extraction; often used in biphasic workups. [1]
Chlorinated	Chloroform, DCM	High	Strong dipole-dipole interactions overcome lattice energy effectively.[1]
Aprotic Polar	DMSO, DMF	Very High	High dielectric constants solubilize the diester readily; difficult to remove (high BP).[1]
Aqueous	Water	Insoluble / Antisolvent	Hydrophobic aromatic core dominates; water forces precipitation (hydrophobic effect). [1]

Thermodynamic Behavior (Theoretical)

The dissolution of **Dimethyl 4-methoxyisophthalate** is an endothermic process (

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).[1] Solubility increases significantly with temperature, following the van't Hoff relationship.[1] The presence of the methoxy group slightly reduces solubility in non-polar alkanes (e.g., hexane) compared to the unsubstituted isophthalate due to increased polarity.[1]

Strategic Protocol: Precise Solubility Determination

In the absence of a specific literature table for this CAS number, researchers must generate their own data to optimize process yield.[1] The following protocol is a self-validating system using the Gravimetric Shake-Flask Method, coupled with the Apelblat Model for data smoothing.

Experimental Workflow (Gravimetric Method)

Objective: Determine the mole fraction solubility (

) at temperatures

(278.15 K to 323.15 K).

- Preparation: Add excess **Dimethyl 4-methoxyisophthalate** solid to 50 mL of the target solvent (e.g., Methanol) in a jacketed equilibrium cell.
- Equilibration: Stir continuously for 24 hours at constant temperature (

  K).
- Clarification: Stop stirring and allow the suspension to settle for 2 hours.
- Sampling: Withdraw the supernatant using a pre-heated syringe filter (0.45 µm) to avoid precipitation during transfer.
- Quantification:
  - Weigh a clean, dry evaporating dish (

).[1]
  - Add supernatant and weigh (

).[1]

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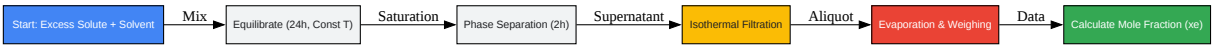
- Evaporate solvent (vacuum oven at 45°C) until constant mass is achieved (

).[1]

- Calculation:

  [1]

Visualization: Solubility Measurement Workflow



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Caption: Standardized Gravimetric Shake-Flask workflow for determining solubility limits.

Thermodynamic Modeling & Data Correlation

To predict solubility at unmeasured temperatures, fit the experimental data to the Modified Apelblat Equation. This model is the industry standard for ester derivatives.[1]

The Apelblat Equation:

[1]

- : Mole fraction solubility.[1]
- : Absolute temperature (Kelvin).[1]
- : Empirical model parameters derived from regression analysis.

Validation Criteria:

- Relative Average Deviation (RAD): Should be

  .

- Root Mean Square Deviation (RMSD): Should be minimal (

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).

Application: Purification & Crystallization Strategy[6]

The primary application of solubility data for **Dimethyl 4-methoxyisophthalate** is in purification via recrystallization.[1] The high temperature coefficient of solubility in alcohols makes "Cooling Crystallization" the preferred method.[1]

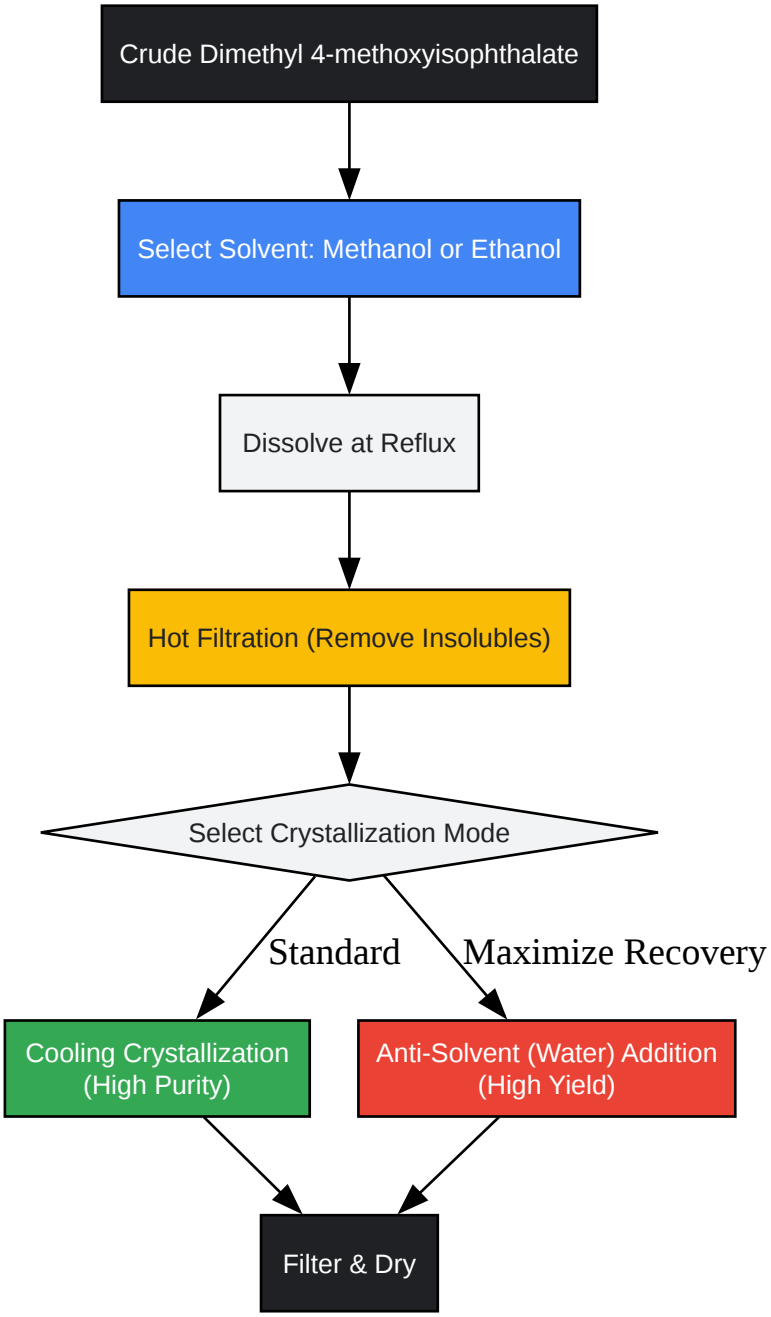
Recommended Purification Protocol

- Dissolution: Dissolve crude solid in Methanol or Ethanol at reflux (

).[1]
- Filtration: Hot filtration to remove insoluble mechanical impurities.
- Crystallization:
  - Method A (Yield): Slow cooling to 0-5°C.[1]
  - Method B (Purity): Addition of Water (Antisolvent) dropwise to the hot solution until turbidity persists, then cool.[1]
- Isolation: Vacuum filtration and wash with cold solvent (e.g., 1:1 MeOH:Water).[1]

Visualization: Purification Logic Tree

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Caption: Decision matrix for recrystallization based on yield vs. purity requirements.

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- To cite this document: BenchChem. [Technical Guide: Solubility Profile & Purification Strategy for Dimethyl 4-methoxyisophthalate]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1581115/docs#technical-guide-solubility-profile-purification-strategy-for-dimethyl-4-methoxyisophthalate]

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